

The Emergence of a Triterpenoid: A Technical History of Schisandronic Acid

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Compound of Interest		
Compound Name:	Schisandronic acid	
Cat. No.:	B610747	Get Quote

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A comprehensive technical guide released today details the discovery, history, and evolving understanding of **schisandronic acid**, a triterpenoid compound isolated from plants of the Schisandra genus. This document provides researchers, scientists, and drug development professionals with an in-depth look at the compound's origins, its isolation and characterization, and its cytotoxic and antioxidant properties.

First prominently reported in 2001 by a team of researchers led by Y.G. Chen and G.W. Qin, **schisandronic acid** was isolated from the stems of Schisandra propinqua. This discovery was a significant contribution to the phytochemical understanding of this genus, which has a long history in traditional medicine. The initial research laid the groundwork for future investigations into its biological activities.

Subsequent studies have primarily focused on the potential of **schisandronic acid** as an anticancer agent. It has demonstrated notable cytotoxicity against various cancer cell lines. For instance, in human breast cancer MCF-7 cells, **schisandronic acid** has an IC50 value of 8.06 µM.[1] Its mechanism of action is linked to the induction of apoptosis, a form of programmed cell death. This is achieved through the upregulation of active caspase-3 and the subsequent cleavage of poly(ADP-ribose) polymerase (PARP), a protein involved in DNA repair and cell death.[1]

Isolation and Physicochemical Properties



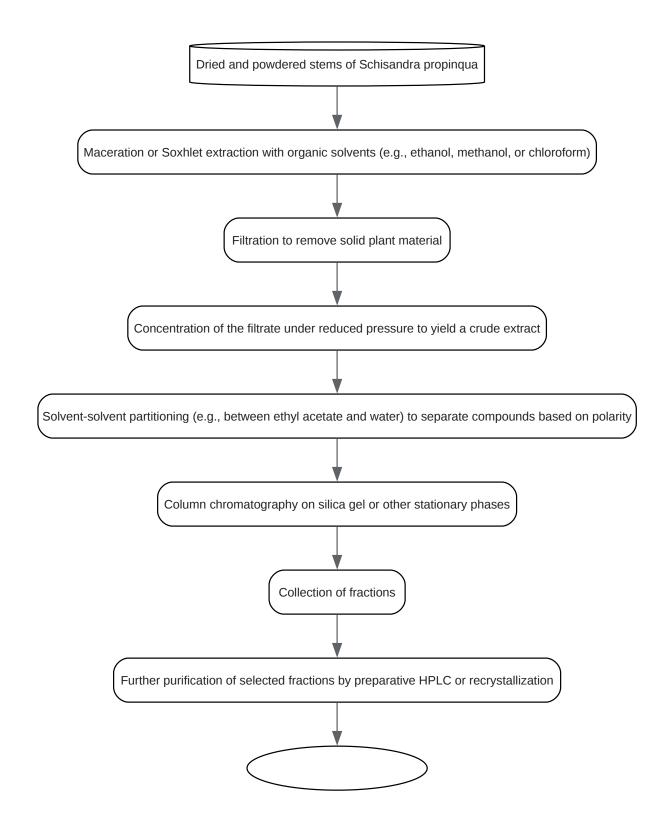
Schisandronic acid is a triterpenoid acid with the chemical formula C₃₀H₄₆O₃ and a CAS number of 55511-14-3.[2] The table below summarizes its key physicochemical properties.

Property	Value	Reference
Molecular Formula	С30Н46О3	[2]
Molecular Weight	454.69 g/mol	[2]
CAS Number	55511-14-3	[2]
Appearance	White to off-white solid	
Solubility	Soluble in methanol, ethanol, DMSO, and other organic solvents	

Experimental Protocols General Isolation Procedure from Schisandra Stems

While the full detailed protocol from the original 2001 publication by Chen et al. is not widely available, a general procedure for the isolation of triterpenoids from Schisandra species can be outlined as follows. This is a representative workflow based on common phytochemical extraction techniques.





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A generalized workflow for the isolation of **schisandronic acid**.



Structure Elucidation

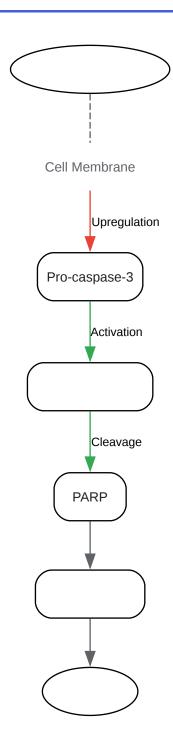
The structure of **schisandronic acid** was determined using a combination of spectroscopic techniques. This typically involves:

- Mass Spectrometry (MS): To determine the molecular weight and elemental composition.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Including ¹H NMR, ¹³C NMR, and 2D NMR techniques (such as COSY, HSQC, and HMBC) to elucidate the carbon-hydrogen framework and the connectivity of atoms.
- Infrared (IR) Spectroscopy: To identify functional groups, such as hydroxyl and carbonyl groups.
- Ultraviolet-Visible (UV-Vis) Spectroscopy: To identify any chromophores within the molecule.

Biological Activity and Signaling Pathway

The primary reported biological activity of **schisandronic acid** is its ability to induce apoptosis in cancer cells. The following diagram illustrates the key steps in this signaling pathway.





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Apoptosis induction pathway of schisandronic acid.

Quantitative Data on Cytotoxicity

The following table summarizes the known quantitative data regarding the cytotoxic effects of **schisandronic acid**.



Cell Line	Cancer Type	IC50 Value (μM)	Reference
MCF-7	Human Breast Cancer	8.06	[1]

Conclusion and Future Directions

Schisandronic acid represents a promising natural product with potential applications in oncology. Since its initial isolation and characterization, research has highlighted its proapoptotic effects. However, to fully realize its therapeutic potential, further research is warranted. This includes a more detailed elucidation of its molecular targets and signaling pathways, comprehensive preclinical studies to evaluate its efficacy and safety in vivo, and the development of synthetic routes to ensure a stable and scalable supply for further investigation. This technical guide serves as a foundational resource for researchers dedicated to advancing the scientific understanding and potential therapeutic application of schisandronic acid.

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